

A Comparative Guide to the Reaction Mechanisms of 1-Butyl-2-Methylbenzene

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Compound of Interest

Compound Name: **1-butyl-2-methylbenzene**

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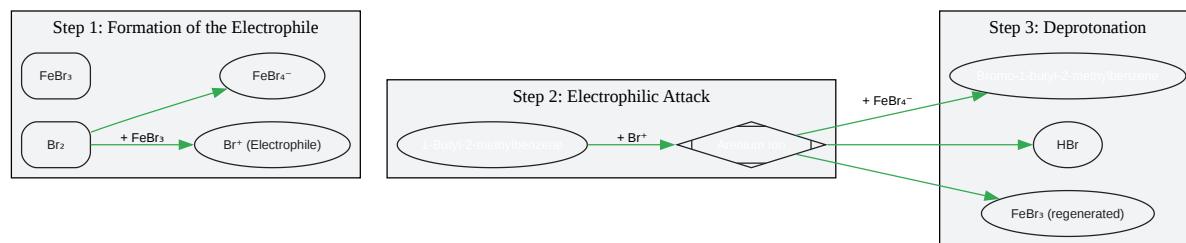
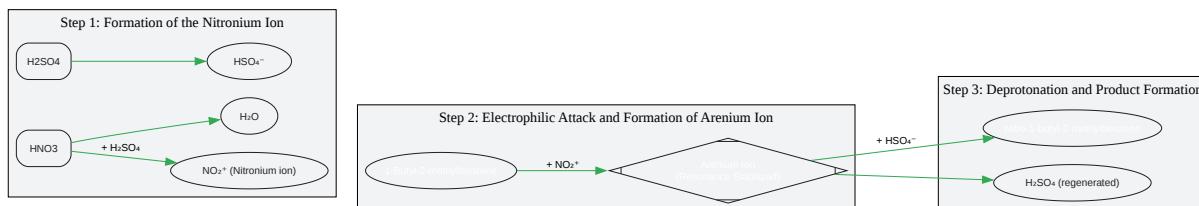
This guide provides a comparative analysis of the reactivity of **1-butyl-2-methylbenzene** in several key organic reactions. By examining electrophilic aromatic substitution (nitration and bromination), free-radical bromination, and oxidation, we aim to validate the mechanistic pathways and compare its performance against structurally similar alternatives. This document offers detailed experimental protocols, quantitative data where available, and visual diagrams to elucidate reaction mechanisms and workflows.

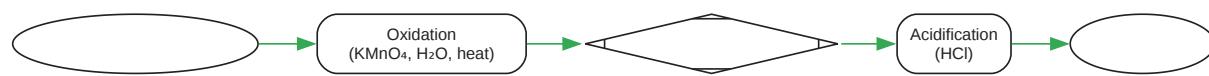
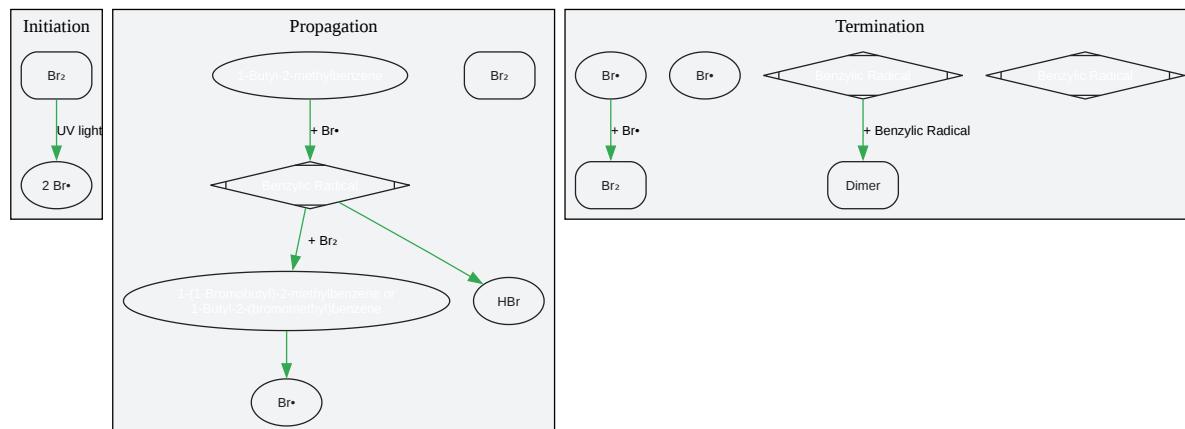
Electrophilic Aromatic Substitution: Nitration

Electrophilic aromatic substitution (EAS) is a cornerstone of arene chemistry. In the case of **1-butyl-2-methylbenzene**, the butyl and methyl groups are both activating and ortho, para-directing. This means they increase the rate of reaction compared to benzene and direct incoming electrophiles to the positions ortho and para to themselves.

Mechanism of Nitration

The nitration of **1-butyl-2-methylbenzene** proceeds via a well-established two-step electrophilic aromatic substitution mechanism. The nitronium ion (NO_2^+), generated from nitric acid and sulfuric acid, acts as the electrophile.^{[1][2]} The aromatic ring attacks the electrophile to form a resonance-stabilized carbocation intermediate, known as an arenium ion or sigma complex.^{[3][4]} Subsequent deprotonation restores the aromaticity of the ring, yielding the nitrated product.^[5]





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